

Application Notes & Protocols: Functionalization of the Pyrazole Core

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Compound of Interest

Compound Name: *1-ethyl-4-iodo-5-methyl-1H-pyrazole*

Cat. No.: *B1421001*

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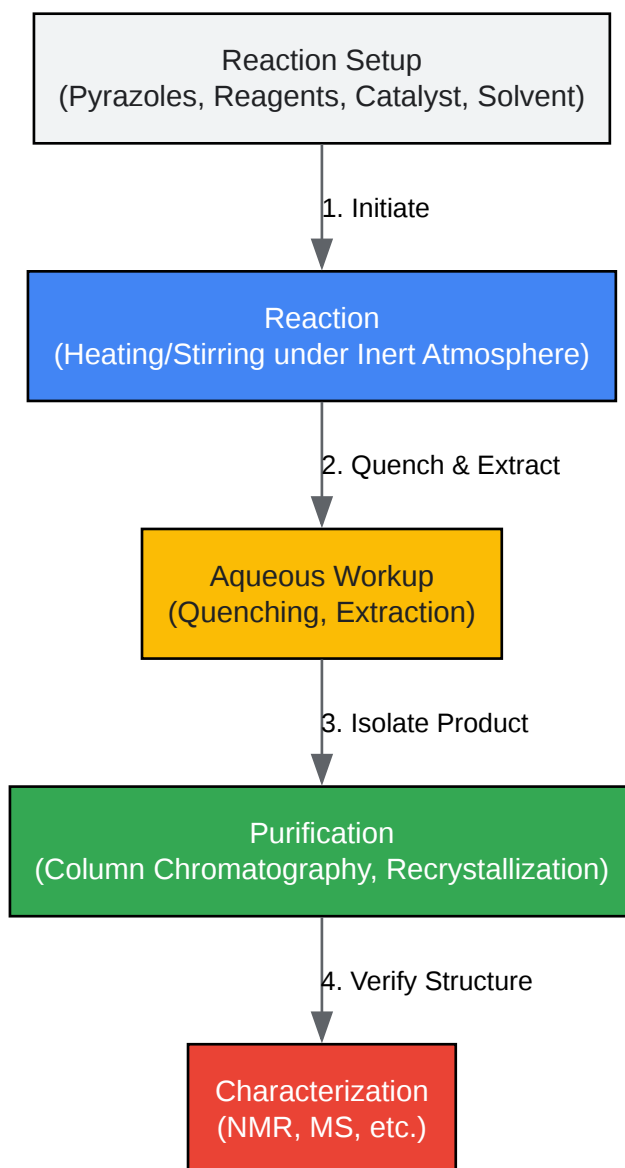
For Researchers, Scientists, and Drug Development Professionals

This document provides detailed experimental protocols and application notes for the chemical functionalization of the pyrazole core, a key scaffold in medicinal chemistry and materials science. The following sections outline established methodologies for modifying the pyrazole ring at both nitrogen and carbon positions.

Overview of Pyrazole Functionalization

The pyrazole ring is a five-membered heterocycle with two adjacent nitrogen atoms. Its functionalization is crucial for modulating the physicochemical and pharmacological properties of pyrazole-containing compounds. The primary sites for modification are the N1-position (alkylation, arylation), and the C3, C4, and C5 positions (arylation, alkenylation, halogenation). Transition-metal-catalyzed cross-coupling reactions and direct C-H functionalization are among the most powerful strategies to achieve these transformations.^{[1][2]}

Below is a general workflow for a typical pyrazole functionalization experiment.



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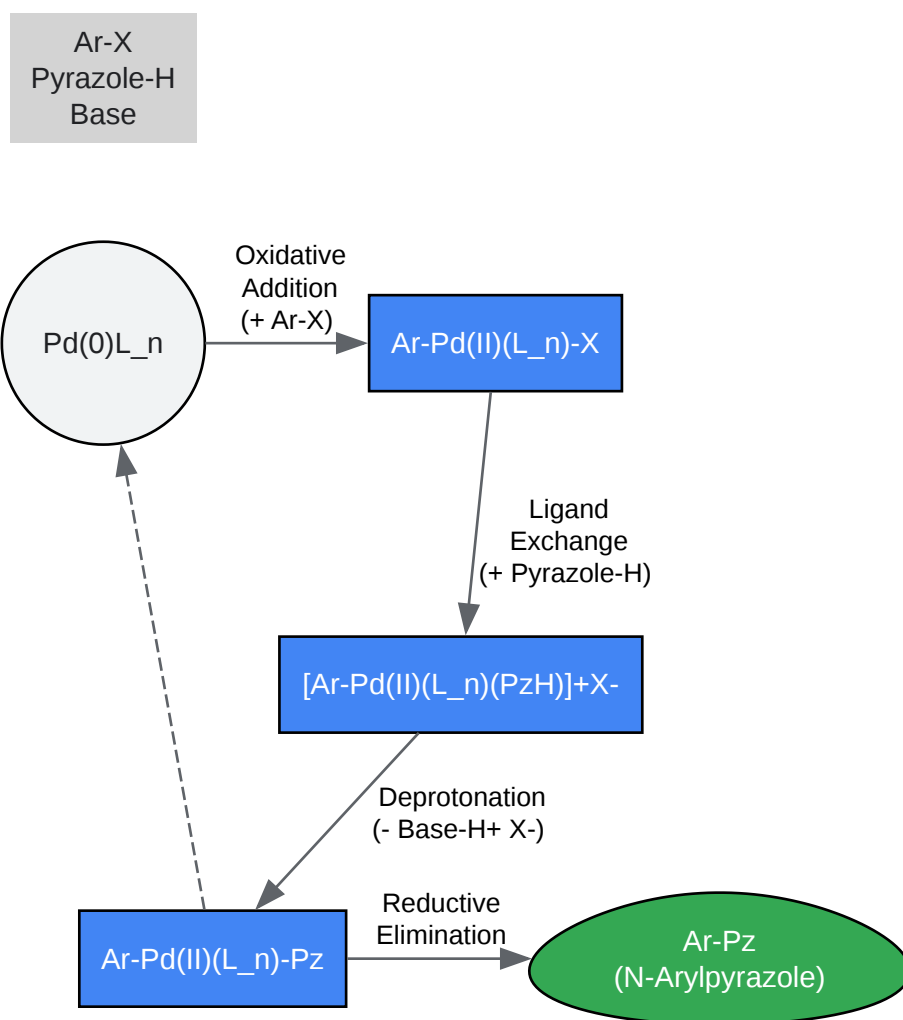
Caption: General experimental workflow for pyrazole functionalization.

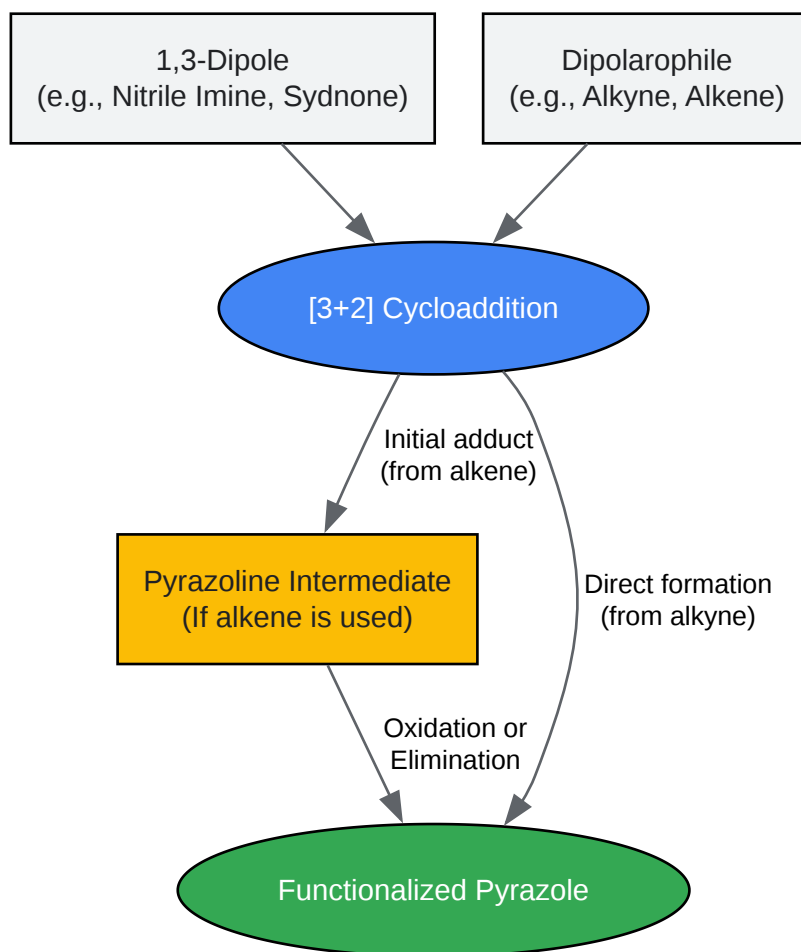
N-Functionalization of the Pyrazole Core

N-functionalization, particularly N-arylation, is a common strategy for synthesizing libraries of compounds for drug discovery. The two primary methods are the Ullmann condensation and the Buchwald-Hartwig amination.

Protocol: Palladium-Catalyzed N-Arylation (Buchwald-Hartwig Type)

The Buchwald-Hartwig amination allows for the formation of C-N bonds via the palladium-catalyzed coupling of amines (in this case, the pyrazole NH) with aryl halides.^[3] This method is known for its broad substrate scope and tolerance of various functional groups.^[3]





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References

- 1. Transition-metal-catalyzed C–H functionalization of pyrazoles - Organic & Biomolecular Chemistry (RSC Publishing) [pubs.rsc.org]
- 2. Transition-metal-catalyzed C–H functionalization of pyrazoles - Organic & Biomolecular Chemistry (RSC Publishing) [pubs.rsc.org]
- 3. Buchwald–Hartwig amination - Wikipedia [en.wikipedia.org]

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